

Essential Safety and Operational Guide for 1,3-Difluoro-2-nitrobenzene

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Compound of Interest

Compound Name: 1,3-Difluoro-2-nitrobenzene

Cat. No.: B107855

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety protocols and logistical information for the handling and disposal of **1,3-Difluoro-2-nitrobenzene** (CAS No. 19064-24-5). The procedural guidance herein is designed to answer specific operational questions, ensuring the safety of all laboratory personnel.

Hazard Identification and Personal Protective Equipment (PPE)

1,3-Difluoro-2-nitrobenzene is a hazardous chemical that requires stringent safety measures. Based on available safety data sheets for this compound and structurally similar fluorinated nitroaromatic compounds, it is classified as a skin and eye irritant.[1] Inhalation and ingestion may also be harmful.

Quantitative Data Summary

Parameter	Value	Source / Notes
CAS Number	19064-24-5	[1] [2] [3] [4] [5]
Molecular Formula	C6H3F2NO2	[1] [2] [3] [4] [5]
Molecular Weight	159.09 g/mol	[1] [2]
Hazard Statements	Causes skin irritation, Causes serious eye irritation.	[1]
Storage Conditions	2-8°C, in a cool, dark place.	[1] [3] [5]
Purity	>98.0% (GC)	[1]
Acute Toxicity	Data not available. Assumed to be harmful.	Based on related compounds.
Carcinogenicity	Data not available.	
Mutagenicity	Data not available.	

Recommended Personal Protective Equipment (PPE)

Area	Mandatory PPE	Specifications & Best Practices
Eye/Face	Chemical safety goggles and a face shield.	Goggles must be worn at all times. A face shield is required when there is a risk of splashing.[6]
Skin/Body	Flame-resistant lab coat and chemical-resistant apron.	A flame-resistant lab coat is standard. For larger quantities or splash risks, a chemical-resistant apron or suit is necessary.[6]
Hands	Double-gloving with compatible chemical-resistant gloves.	Inner Glove: Nitrile (for incidental contact). Outer Glove: Butyl or Neoprene rubber for extended handling and spill response. Butyl rubber is recommended for nitro-compounds.[7] Always consult the glove manufacturer's compatibility chart.[6]
Respiratory	NIOSH-approved respirator with organic vapor cartridges.	Required when working outside of a certified chemical fume hood or when aerosol generation is possible.

Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational workflow is critical to minimize exposure and ensure safety. All operations involving **1,3-Difluoro-2-nitrobenzene** must be conducted within a properly functioning chemical fume hood.[6]

Experimental Workflow

- Preparation:

- Ensure the chemical fume hood is certified and functioning correctly.
- Gather all necessary reagents and equipment.
- Don all required PPE as specified in the table above.
- Have an emergency spill kit readily accessible.
- Handling and Use:
 - Dispense the chemical slowly and carefully to avoid splashing or aerosolization.
 - Keep the container tightly closed when not in use.[\[1\]](#)
 - Avoid contact with skin, eyes, and clothing.[\[1\]](#)
 - Wash hands thoroughly after handling, even if gloves were worn.[\[1\]](#)
- Post-Experiment:
 - Decontaminate all surfaces and equipment that may have come into contact with the chemical.
 - Properly segregate and label all waste streams.

Disposal Plan: Waste Management Protocol

Proper disposal of **1,3-Difluoro-2-nitrobenzene** and associated contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

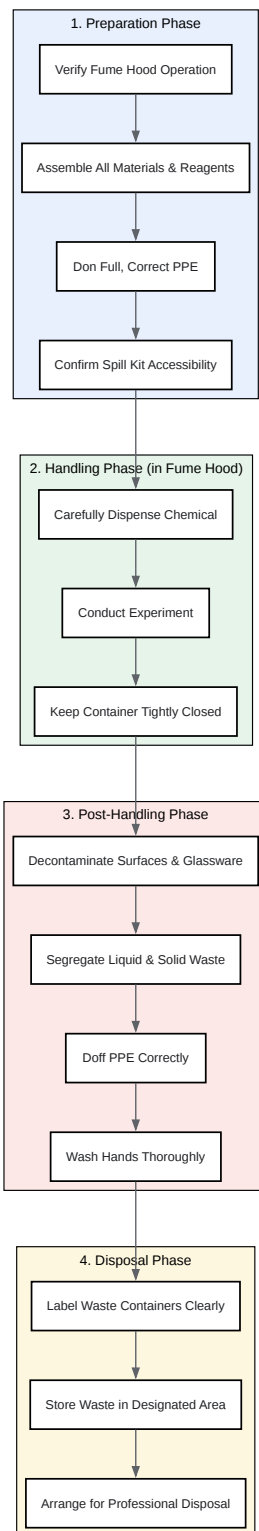
Waste Segregation and Disposal

- Chemical Waste:
 - **1,3-Difluoro-2-nitrobenzene** is a halogenated organic compound.[\[8\]](#)
 - Collect all surplus and non-recyclable solutions in a designated, labeled container for halogenated organic waste.[\[8\]](#)[\[9\]](#)

- Do not mix with non-halogenated waste to avoid increased disposal costs and complexities.[10]
- Arrange for disposal through a licensed professional waste disposal service.[9] Chemical incineration with an afterburner and scrubber is the preferred method for halogenated compounds.[9]
- Contaminated PPE and Materials:
 - All disposable PPE (gloves, etc.) and materials (e.g., absorbent pads from a spill) that have come into contact with **1,3-Difluoro-2-nitrobenzene** must be treated as hazardous waste.
 - Collect these materials in a separate, clearly labeled hazardous waste container.
 - Dispose of in accordance with institutional and local regulations for solid hazardous waste.

Visualization of Safe Handling Workflow

The following diagram outlines the critical steps for the safe handling of **1,3-Difluoro-2-nitrobenzene** from preparation to final disposal.



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Caption: Workflow for Safe Handling of **1,3-Difluoro-2-nitrobenzene**.

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